Application Notes & Protocols: Quantitative Analysis of Ethaboxam in Soil using a Deuterated Standard

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Compound of Interest	
Compound Name:	*Ethaboxam-d5*
Cat. No.:	*B1154700* Get Quote

These application notes provide a detailed protocol for the quantitative analysis of the fungicide Ethaboxam in soil samples. The use of a deuterated internal standard (Ethaboxam-d4) is employed to ensure high accuracy and precision by correcting for matrix effects and variations in sample preparation and instrument response.

Introduction

Ethaboxam is a widely used fungicide for controlling oomycete pathogens in various crops. Its potential for accumulation in soil necessitates sensitive and reliable analytical methods to monitor its environmental fate and ensure food safety. This protocol describes a robust method for the determination of Ethaboxam in soil using Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) with a deuterated internal standard. The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is adapted for sample extraction and cleanup, providing high recovery and efficiency.

Experimental Protocols
Materials and Reagents

- Standards: Ethaboxam (≥98% purity), Ethaboxam-d4 (≥98% purity, isotopic purity ≥99%)

- Solvents: Acetonitrile (ACN), Methanol (MeOH), Water (LC-MS grade), Formic Acid (FA)

Tech Support

- Salts and Sorbents: Anhydrous Magnesium Sulfate ($MgSO_4$), Sodium Chloride (NaCl), Primary Secondary Amine (PSA), C18 sorbent

- Soil Samples: Collected from relevant agricultural fields.

Sample Preparation and Extraction (QuEChERS)

- Sample Homogenization: Air-dry the soil sample, remove any stones and plant debris, and sieve through a 2 mm mesh.

- Weighing: Weigh 10 g of the homogenized soil into a 50 mL centrifuge tube.

- Fortification: Add the deuterated internal standard (Ethaboxam-d4) solution to the soil sample and vortex for 30 seconds.

- Hydration: Add 10 mL of water to the soil sample and vortex for 1 minute to ensure thorough mixing.

- Extraction:

    - Add 10 mL of acetonitrile to the centrifuge tube.

    - Add the QuEChERS extraction salts (4 g $MgSO_4$ and 1 g NaCl).

    - Cap the tube tightly and vortex vigorously for 1 minute.

- Centrifugation: Centrifuge the tube at 4000 rpm for 5 minutes.

- Cleanup (Dispersive Solid-Phase Extraction - d-SPE):

    - Transfer 1 mL of the acetonitrile supernatant to a 2 mL microcentrifuge tube containing 150 mg $MgSO_4$, 50 mg PSA, and 50 mg C18.

    - Vortex for 30 seconds.

    - Centrifuge at 12000 rpm for 2 minutes.

- Final Extract: Transfer the supernatant to a clean vial, evaporate to dryness under a gentle stream of nitrogen, and reconstitute in 1 mL of the initial mobile phase for UPLC-MS/MS

analysis.

UPLC-MS/MS Analysis

- Chromatographic Conditions:

  - Column: C18 column (e.g., 2.1 mm x 50 mm, 1.7 µm)

  - Mobile Phase: A: Water with 0.1% Formic Acid; B: Acetonitrile with 0.1% Formic Acid

  - Gradient: Start with 95% A, ramp to 5% A over 5 minutes, hold for 2 minutes, and return to initial conditions.

  - Flow Rate: 0.3 mL/min

  - Injection Volume: 5 µL

  - Column Temperature: 40 °C

- Mass Spectrometric Conditions:

  - Ionization Mode: Electrospray Ionization (ESI), Positive

  - Scan Mode: Multiple Reaction Monitoring (MRM)

  - Source Temperature: 150 °C

  - Desolvation Temperature: 500 °C

  - Capillary Voltage: 3.0 kV

  - MRM Transitions:

    - Ethaboxam: Precursor Ion > Product Ion 1 (Quantifier), Precursor Ion > Product Ion 2 (Qualifier)

   - Ethaboxam-d4: Precursor Ion > Product Ion (Quantifier)

Data Presentation

The following tables summarize the typical quantitative performance of the described method for the analysis of Ethaboxam in soil.

| Parameter	Result	Description
Limit of Detection (LOD)	0.001 mg/kg	The lowest concentration of analyte that can be reliably detected.
Limit of Quantification (LOQ)	0.01 mg/kg	The lowest concentration of analyte that can be quantitatively determined with acceptable precision and accuracy.
Linearity (r²)	>0.99	The correlation coefficient of the calibration curve, indicating the linearity of the response.
Intra-day Precision (RSD)	<10%	The relative standard deviation of replicate measurements within the same day.
Inter-day Precision (RSD)	<15%	The relative standard deviation of replicate measurements on different days.

Spiking Level (mg/kg)	Average Recovery (%)	Relative Standard Deviation (RSD, %)
0.01	95.2	5.8
0.1	98.6	4.2
1.0	101.3	3.5

Visualizations
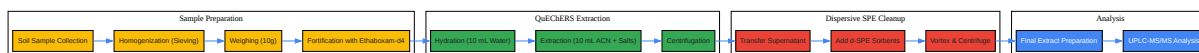
Caption: Experimental workflow for Ethaboxam analysis in soil.
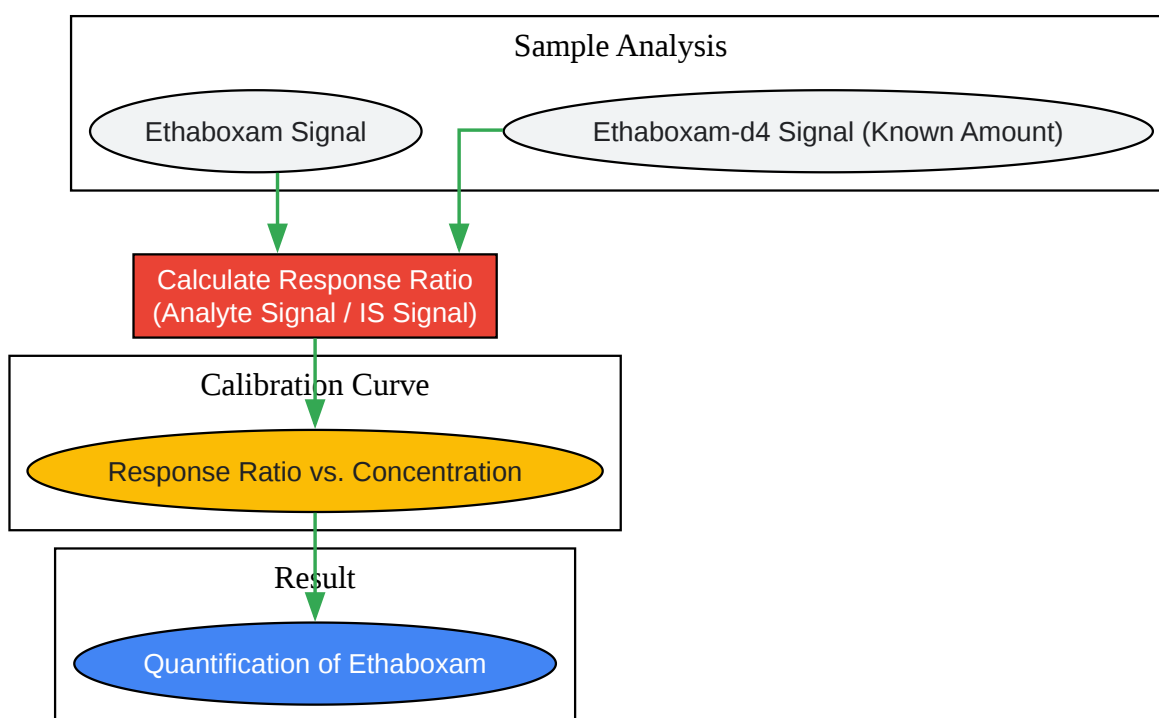
Caption: Principle of internal standard quantification.

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